

In-Depth Technical Guide: 3,4-Diethoxybenzoic Acid (CAS: 5409-31-4)

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Compound of Interest

Compound Name: 3,4-Diethoxybenzoic acid

Cat. No.: B181347

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3,4-Diethoxybenzoic acid** (CAS: 5409-31-4), a benzoic acid derivative with potential applications in pharmaceutical and chemical research. While direct research on this specific compound is limited, this document compiles its known chemical and physical properties and draws inferences from the well-documented activities of its close structural analogs, 3,4-dihydroxybenzoic acid (protocatechuic acid) and 3,4-dimethoxybenzoic acid (veratric acid). This guide covers its chemical structure, physicochemical properties, spectral data, a proposed synthesis pathway, and potential biological activities and applications, with a focus on areas of interest for drug development. The included experimental protocols for related compounds and visualizations of potential signaling pathways aim to facilitate future research into this promising molecule.

Chemical and Physical Properties

3,4-Diethoxybenzoic acid is a solid, crystalline compound. Its structure features a central benzene ring substituted with a carboxylic acid group and two ethoxy groups at the 3 and 4 positions. These ethoxy groups increase the lipophilicity of the molecule compared to its dihydroxy and dimethoxy counterparts.

Table 1: Physicochemical Properties of **3,4-Diethoxybenzoic Acid** and Its Analogs

Property	3,4-Diethoxybenzoic Acid	3,4-Dimethoxybenzoic Acid	3,4-Dihydroxybenzoic Acid
CAS Number	5409-31-4	93-07-2	99-50-3
Molecular Formula	C ₁₁ H ₁₄ O ₄	C ₉ H ₁₀ O ₄	C ₇ H ₆ O ₄
Molecular Weight	210.23 g/mol	182.17 g/mol	154.12 g/mol
Melting Point	167-169 °C	181-182 °C	~200 °C (decomposes)
Appearance	White to off-white powder/crystal	White to slightly yellow powder	Light brown solid
Solubility	Soluble in methanol	Soluble in water (0.5 mg/ml at 15°C), chloroform, methanol, and 95% ethanol (50 mg/ml)[1]	Soluble in water, ethanol, and diethyl ether

Spectral Data

Detailed spectral analyses are crucial for the identification and characterization of **3,4-Diethoxybenzoic acid**. While full spectral data is available on platforms like SpectraBase, a summary of the expected spectral features is provided below.

Table 2: Summary of Spectral Data for **3,4-Diethoxybenzoic Acid**

Technique	Description
¹ H NMR	Expected signals would include triplets and quartets for the ethoxy groups, aromatic protons, and a singlet for the carboxylic acid proton. Data is available on SpectraBase.
¹³ C NMR	Expected signals would include those for the carboxylic carbon, aromatic carbons (both substituted and unsubstituted), and the carbons of the ethoxy groups. Data is available on SpectraBase.
IR Spectroscopy	Key vibrational bands would be expected for the O-H stretch of the carboxylic acid, the C=O stretch of the carboxyl group, C-O stretches of the ether linkages, and aromatic C-H and C=C stretches. Data is available on SpectraBase.
Mass Spectrometry	The mass spectrum would show the molecular ion peak and characteristic fragmentation patterns. Data is available on SpectraBase.

Synthesis

A specific, detailed experimental protocol for the synthesis of **3,4-Diethoxybenzoic acid** is not readily available in peer-reviewed literature. However, a plausible synthetic route can be proposed based on standard organic chemistry reactions, starting from the readily available 3,4-dihydroxybenzoic acid (protocatechuic acid).

Proposed Synthesis Workflow

The synthesis can be envisioned as a two-step process:

- Esterification of the carboxylic acid group to protect it during the subsequent etherification of the phenolic hydroxyl groups.
- Williamson Ether Synthesis to introduce the two ethyl groups.

- Hydrolysis of the ester to yield the final carboxylic acid.



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Figure 1: Proposed synthesis workflow for **3,4-Diethoxybenzoic acid**.

General Experimental Protocol (Hypothetical)

Step 1: Esterification of 3,4-Dihydroxybenzoic Acid

A general procedure for the esterification of 3,4-dihydroxybenzoic acid with ethanol involves heating the acid in an excess of ethanol with a catalytic amount of a strong acid (e.g., sulfuric acid). The reaction is typically refluxed for several hours, and the resulting ethyl 3,4-dihydroxybenzoate can be isolated after removal of the excess ethanol and neutralization.

Step 2: Ethylation of Ethyl 3,4-dihydroxybenzoate

The ethyl 3,4-dihydroxybenzoate can then be dissolved in a suitable polar aprotic solvent (e.g., acetone, DMF). A weak base, such as potassium carbonate, is added, followed by the ethylating agent (e.g., ethyl iodide or diethyl sulfate). The mixture is heated to reflux and stirred for several hours until the reaction is complete (monitored by TLC). After cooling, the inorganic salts are filtered off, and the solvent is evaporated. The crude ethyl 3,4-diethoxybenzoate can be purified by chromatography or recrystallization.

Step 3: Hydrolysis of Ethyl 3,4-diethoxybenzoate

The purified ethyl 3,4-diethoxybenzoate is then subjected to basic hydrolysis, for example, by refluxing with an aqueous solution of sodium hydroxide. After the reaction is complete, the solution is cooled and acidified with a strong acid (e.g., hydrochloric acid) to precipitate the **3,4-Diethoxybenzoic acid**. The solid product is then collected by filtration, washed with cold water, and dried.

Biological Activity and Potential Applications

While direct studies on the biological activity of **3,4-Diethoxybenzoic acid** are scarce, the extensive research on its analogs, 3,4-dimethoxybenzoic acid and 3,4-dihydroxybenzoic acid, provides a strong basis for predicting its potential therapeutic applications.

Antioxidant and Anti-inflammatory Potential

3,4-Dihydroxybenzoic acid is a well-known antioxidant. The presence of the hydroxyl groups allows it to scavenge free radicals effectively. Derivatives of 3,4-dihydroxybenzoic acid have shown significant radical scavenging ability.^[2] 3,4-Dimethoxybenzoic acid has also been reported to possess antioxidant and anti-inflammatory properties. Given the structural similarity, **3,4-Diethoxybenzoic acid** is also expected to exhibit antioxidant and anti-inflammatory activities, although the replacement of hydroxyl and methoxy groups with bulkier ethoxy groups may modulate this activity.

Neuroprotective Effects

Protocatechuic acid has been shown to have neuroprotective effects, including the inhibition of amyloid- β and α -synuclein aggregation, which are implicated in Alzheimer's and Parkinson's diseases, respectively.^[3] This suggests that **3,4-Diethoxybenzoic acid** could be a valuable scaffold for the development of novel neuroprotective agents.

Applications in Drug Development

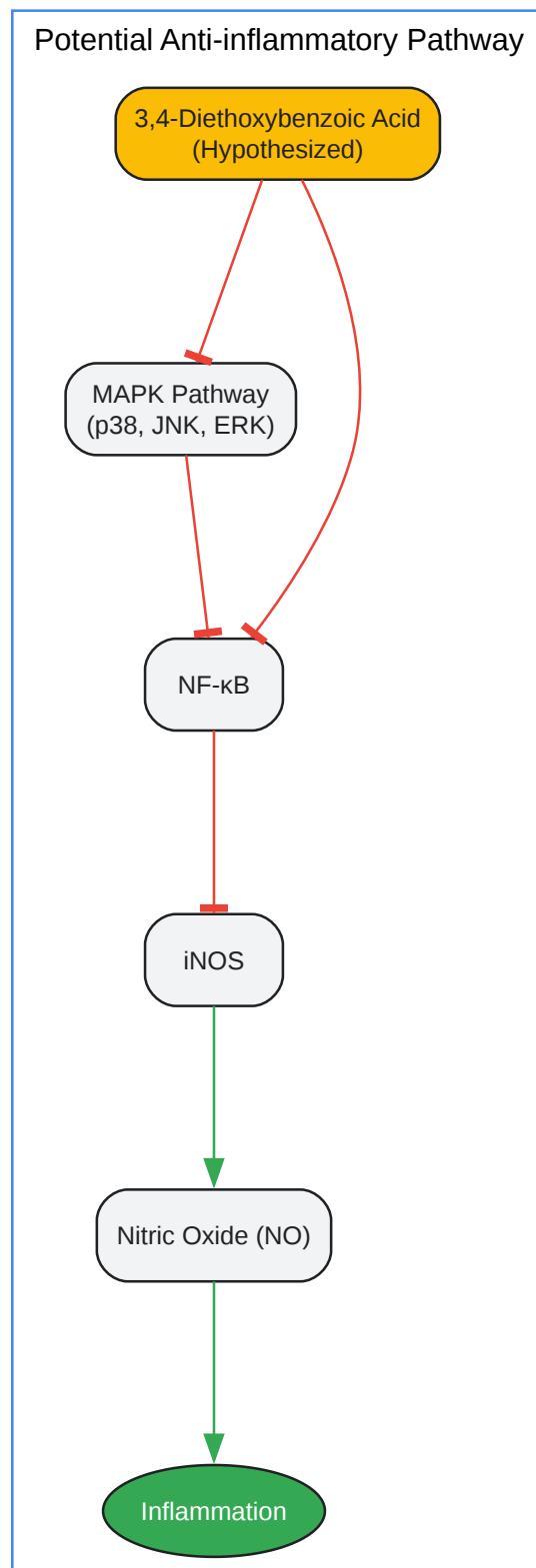
Benzoic acid derivatives are important intermediates in the synthesis of a wide range of pharmaceuticals.^{[4][5]} 3,4-Dimethoxybenzoic acid, for instance, is used in the synthesis of drugs with anti-inflammatory and analgesic properties.^[5] The chemical structure of **3,4-Diethoxybenzoic acid**, with its carboxylic acid handle and modifiable aromatic ring, makes it a versatile building block for medicinal chemistry.

Table 3: Reported Biological Activities of **3,4-Diethoxybenzoic Acid** Analogs

Compound	Biological Activity	Reference
3,4-Dihydroxybenzoic acid	Antioxidant, Anti-inflammatory, Neuroprotective, Chemopreventive	[6],[3]
3,4-Dimethoxybenzoic acid	Antioxidant, Anti-inflammatory, Photoprotective, Antihypertensive	

Potential Signaling Pathways

The mechanism of action of 3,4-dimethoxybenzoic acid (veratric acid) has been elucidated in several studies. It has been shown to negatively regulate iNOS by suppressing cytokines and transcription factors. This provides a hypothetical framework for the potential signaling pathways that **3,4-Diethoxybenzoic acid** might modulate.



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Figure 2: Hypothesized anti-inflammatory signaling pathway for **3,4-Diethoxybenzoic acid**.

Conclusion

3,4-Diethoxybenzoic acid is a chemical compound with significant potential for further research and development, particularly in the pharmaceutical industry. While direct experimental data on its biological activities and applications are limited, the extensive knowledge of its structural analogs provides a strong rationale for its investigation as an antioxidant, anti-inflammatory, and neuroprotective agent. Its versatile chemical structure also makes it a valuable intermediate for organic synthesis. This technical guide serves as a foundational resource to stimulate and guide future studies into the properties and applications of this promising molecule. Further research is warranted to elucidate its precise biological mechanisms and to explore its full therapeutic potential.

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- To cite this document: BenchChem. [In-Depth Technical Guide: 3,4-Diethoxybenzoic Acid (CAS: 5409-31-4)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b181347#3-4-diethoxybenzoic-acid-cas-number-5409-31-4>

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